

5-Bromo-8-methylquinolin-2-ol: Technical Specifications & Synthesis Guide[1][2]

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Compound of Interest

Compound Name: 5-Bromo-8-methylquinolin-2-ol

CAS No.: 99455-07-9

Cat. No.: B1528392

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Chemical Identity & Tautomerism

Compound: **5-Bromo-8-methylquinolin-2-ol** Synonyms: 5-Bromo-8-methylcarbostyrl; 5-Bromo-8-methylquinolin-2(1H)-one CAS Number: Note: This specific isomer is often not indexed in public registries.[1][2] It is frequently sourced via custom synthesis or catalog numbers (e.g., BLD Pharm BD216590).[1][2] Primary Precursor CAS: 39478-78-9 (5-Bromo-2-methylaniline)[1][3][4][5][6]

Structural Specifications

Property	Value
Molecular Formula	C ₁₀ H ₈ BrNO
Molecular Weight	238.08 g/mol
Exact Mass	236.9789
SMILES	CC1=C2N=C(O)C=CC2=C(Br)C=C1
InChI Key	(Predicted) REIFWJGDIKRUSB-UHFFFAOYSA-N
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in water

The Tautomeric Equilibrium

Researchers must recognize that this compound exists in a tautomeric equilibrium between the enol form (2-ol) and the keto form (2-one).[1][2] In solution (especially polar solvents like DMSO) and the solid state, the quinolin-2(1H)-one (amide) tautomer often predominates.[1][2] This impacts NMR interpretation, where the C2 signal typically appears as a carbonyl (~160-165 ppm) rather than an aromatic C-O.[1][2]

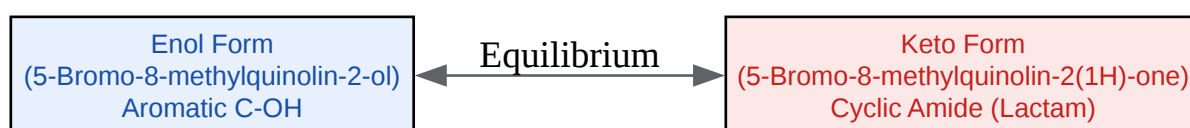


Figure 1: Tautomeric equilibrium critical for spectral analysis.

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Synthesis Protocol: The Pechmann-Duisberg Method

Since commercial availability is sporadic, the most reliable access is via de novo synthesis.[1][2] The Pechmann-Duisberg modification of the Pechmann condensation is the preferred route,

utilizing 5-bromo-2-methylaniline and malic acid.[1][2] This method generates formylacetic acid in situ, which condenses with the aniline to form the quinolone ring.[1][2]

Reaction Scheme

- Precursor: 5-Bromo-2-methylaniline (CAS 39478-78-9).[1][2][4][6]
- Reagent: L-Malic acid (Source of C3-C4 fragment).[1][2]
- Catalyst/Solvent: Concentrated Sulfuric Acid (H_2SO_4).[1][2][7]

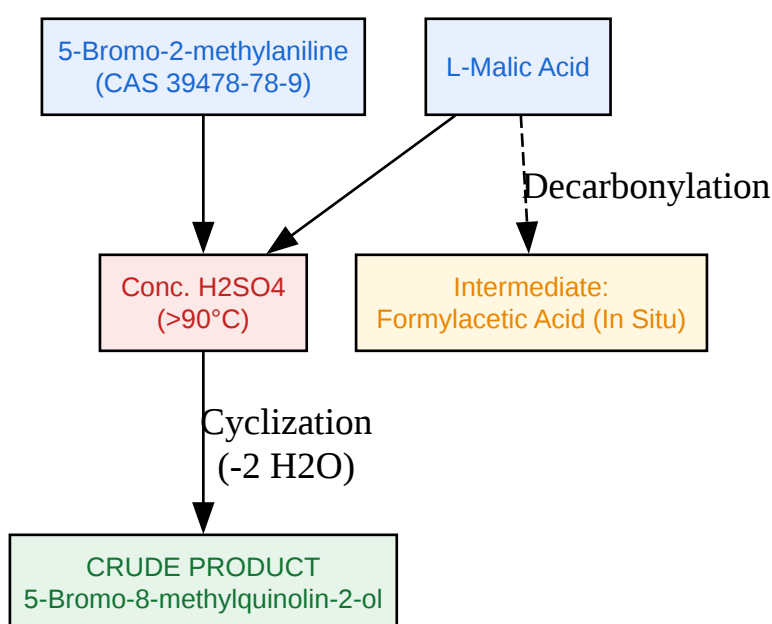


Figure 2: Acid-catalyzed cyclization pathway.

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[1][2]

Step-by-Step Methodology

Safety Note: This reaction evolves carbon monoxide (CO).[1][2] Perform exclusively in a high-efficiency fume hood.[1][2]

- Preparation: In a 250 mL round-bottom flask, dissolve 5-bromo-2-methylaniline (10.0 mmol) in concentrated H_2SO_4 (15 mL). The solution may darken.

- Addition: Add L-malic acid (11.0 mmol, 1.1 eq) in small portions to control foaming.
- Cyclization: Heat the mixture to 90–100°C for 2–3 hours. Monitor the evolution of gas (CO).
[1][2] The cessation of bubbling typically indicates reaction completion.[1][2]
- Quenching: Cool the reaction mixture to room temperature. Pour slowly onto crushed ice (100 g) with vigorous stirring. The quinolin-2-ol is weakly acidic/amphoteric and may precipitate as a salt or free solid depending on pH.[1][2]
- Isolation: Neutralize the slurry carefully with 25% NaOH or NH₄OH to pH ~7. The product will precipitate as an off-white solid.[1][2]
- Purification: Filter the crude solid. Wash with cold water (3x).[1][2] Recrystallize from ethanol or acetic acid to obtain pure **5-bromo-8-methylquinolin-2-ol**. [1][2]

Validation Checkpoint:

- ¹H NMR (DMSO-d₆): Look for the disappearance of the aniline NH₂ protons and the appearance of the alkene protons of the quinolone ring (typically doublets around 6.5 and 7.9 ppm, J ~9.5 Hz).[1][2]

Applications in Drug Discovery

This scaffold is a "privileged structure" in medicinal chemistry, particularly for:

- Kinase Inhibition: The 2-quinolinone core mimics the adenine ring of ATP, allowing it to bind to the hinge region of kinase enzymes.[1][2] The 5-bromo position allows for further functionalization via Suzuki-Miyaura coupling (to add aryl groups) or Buchwald-Hartwig amination.[1]
- Fragment-Based Drug Design (FBDD): The 8-methyl group provides a steric handle that can induce atropisomerism or fill hydrophobic pockets (e.g., the "gatekeeper" region in kinases).
[1][2]
- Antibacterial Agents: Halogenated quinolinols are structurally related to ciprofloxacin precursors and clioquinol, exhibiting metal-chelating properties (Mg²⁺, Zn²⁺) essential for bacterial enzyme inhibition.[1][2]

Safety & Handling

- GHS Classification: Warning.[1][2][6]
- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1][2] Irrit.).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The 2-hydroxy group makes the compound susceptible to oxidation or dimerization if exposed to light and air for prolonged periods.[1][2]

References

- Precursor Identification: Sigma-Aldrich. 5-Bromo-2-methylaniline Product Sheet. CAS 39478-78-9.[1][2][3][4][5][6] [Link](#)
- Structural Validation (Isomer Comparison): BLD Pharm. 4-Bromo-8-methylquinolin-2-ol (Isomer Reference).[1][2] [Link](#)
- Synthetic Methodology: E. A. Clarke and M. F.[1][2] Grondon. The preparation of carbostyrils from malic acid. J. Chem. Soc., 1964.[1][2] (Classic reference for Malic Acid/H₂SO₄ cyclization).[1][2]
- Tautomerism Context:Tautomerism in 2-hydroxyquinolines. Journal of Organic Chemistry. (General reference for quinolin-2-one/ol equilibrium).

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Sources

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- [6. 39478-78-9|5-Bromo-2-methylaniline|BLD Pharm \[bldpharm.com\]](#)
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